

Personal protective equipment for handling 5-Bromo-2-methylindole

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Compound of Interest

Compound Name: 5-Bromo-2-methylindole

Cat. No.: B089619

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Essential Safety and Handling Guide for 5-Bromo-2-methylindole

This guide provides crucial safety, handling, and disposal information for researchers, scientists, and drug development professionals working with **5-Bromo-2-methylindole**. Adherence to these protocols is essential for ensuring laboratory safety and proper chemical management.

Hazard Identification and Classification: **5-Bromo-2-methylindole** is classified as a hazardous chemical.^{[1][2]} According to the Globally Harmonized System (GHS), it causes skin and eye irritation and may cause respiratory irritation.^{[1][2]}

Hazard Type	Description	Primary Routes of Exposure	Acute Health Effects	Chronic Health Effects
Chemical Hazards	Causes skin irritation (H315), Causes serious eye irritation (H319), May cause respiratory irritation (H335). [1][2]	Inhalation, Skin Contact, Eye Contact, Ingestion.	May cause skin, eye, and respiratory tract irritation.[1][2]	No specific effects are known, but exposure should always be minimized.
Fire and Explosion	Combustible solid.	Heat, sources of ignition.	Hazardous combustion products include carbon oxides, nitrogen oxides (NOx), and hydrogen bromide gas.	Not applicable.
Reactivity	Incompatible with strong oxidizing agents and strong acids.[3]	Contact with incompatible materials.		

Operational Plan: Safe Handling Protocol

A systematic approach to handling **5-Bromo-2-methylindole** is critical to minimize exposure risk.

1. Engineering Controls:

- Work in a well-ventilated area, preferably in a certified chemical fume hood, especially when handling the powder form to avoid dust generation.[2][4]
- Ensure eyewash stations and safety showers are readily accessible.[5]

2. Personal Protective Equipment (PPE): A comprehensive PPE strategy is mandatory to prevent exposure.

Protection Type	Specification	Rationale
Eye and Face Protection	Chemical safety goggles or a face shield.[2]	Protects against splashes and airborne particles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[4][6] A lab coat or chemical-resistant coveralls should be worn.[5][6]	Prevents skin contact and irritation.[1][2]
Respiratory Protection	A NIOSH-approved N95 dust mask or higher-level respirator if ventilation is inadequate or dust is generated.	Prevents inhalation of the irritating powder.[1][2]

3. Handling Procedures:

- Avoid creating dust.[4]
- Weigh the chemical in a ventilated enclosure or fume hood.
- Keep the container tightly closed when not in use.[2]
- Wash hands thoroughly after handling.[2]

Disposal Plan

Chemical waste containing **5-Bromo-2-methylindole** must be managed according to institutional and regulatory guidelines for hazardous waste.

1. Waste Segregation:

- **5-Bromo-2-methylindole** is a halogenated organic compound and should be collected in a designated, clearly labeled waste container for "Halogenated Organic Waste." [7]
- Do not mix with non-halogenated, aqueous, or solid waste streams.[7]

2. Container Management:

- Use a suitable, closed, and properly labeled hazardous waste container.[\[4\]](#)[\[7\]](#)
- Store the sealed waste container in a designated, secure secondary containment area away from incompatible materials.[\[7\]](#)

3. Disposal Method:

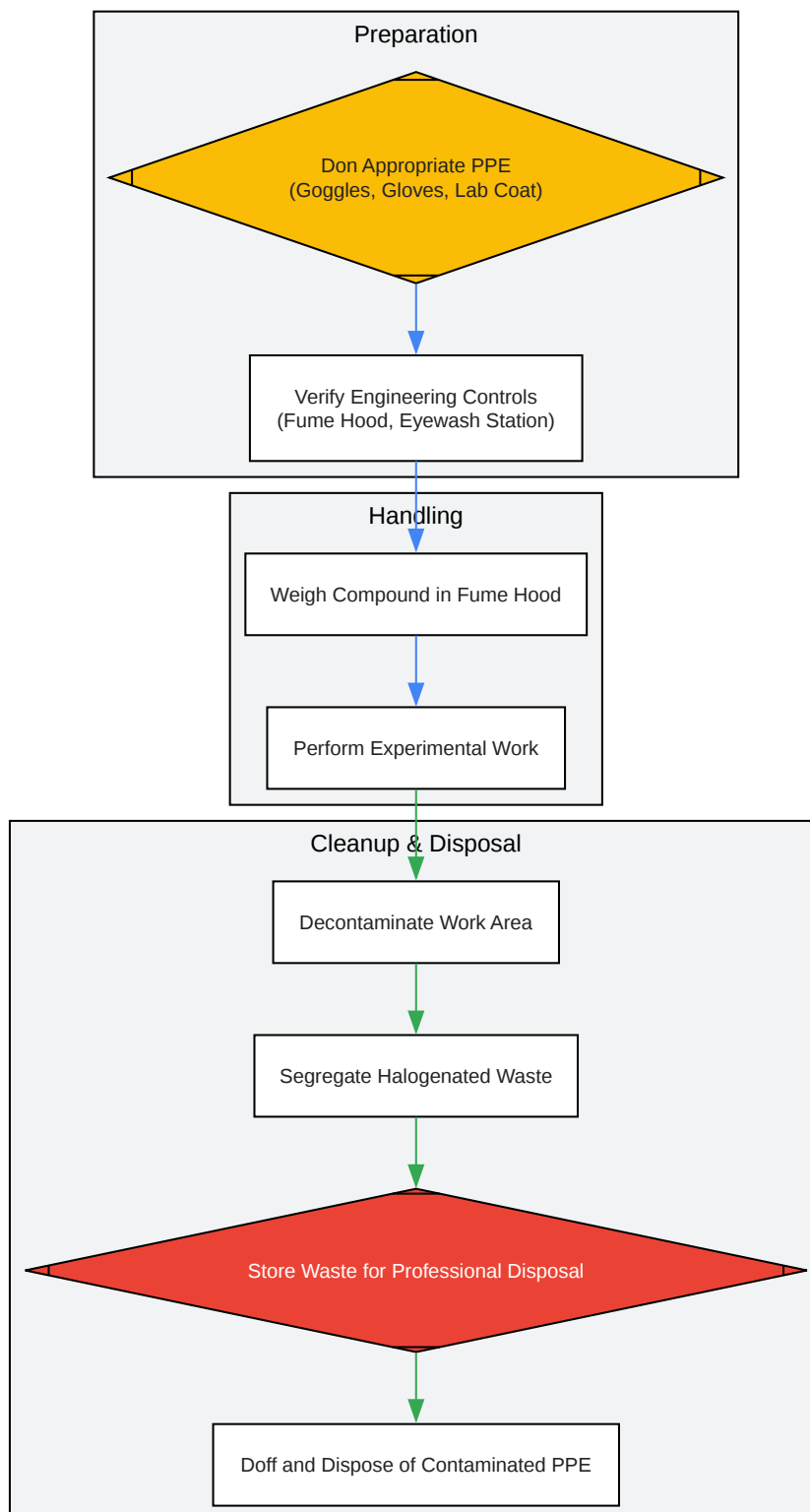
- Arrange for disposal through a licensed professional waste disposal company.[\[4\]](#)[\[7\]](#)
- An approved disposal method is to dissolve the material in a combustible solvent and burn it in a chemical incinerator equipped with a scrubber. This should only be performed by a certified facility.[\[4\]](#)[\[7\]](#)

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₉ H ₈ BrN	[1] [8] [9]
Molecular Weight	210.07 g/mol	[1] [8] [9]
Appearance	White to off-white or yellow to pink to tan crystalline powder. [10]	[10]
Melting Point	104-107 °C	[8] [9]
Boiling Point	325.1 °C at 760 mmHg	[8]
Flash Point	150.4 °C	[8]
Density	1.563 g/cm ³	[8]

Visual Workflow for Safe Handling

Workflow for Safe Handling of 5-Bromo-2-methylindole



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Caption: A workflow for the safe handling of **5-Bromo-2-methylindole**.

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